

Starting materials for Bicyclo[2.2.2]octane-2-carboxylic acid synthesis

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Compound of Interest

Compound Name: **Bicyclo[2.2.2]octane-2-carboxylic acid**

Cat. No.: **B1266962**

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Synthesis of Bicyclo[2.2.2]octane-2-carboxylic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the primary synthetic pathway for **bicyclo[2.2.2]octane-2-carboxylic acid**, a bridged bicyclic compound of significant interest in medicinal chemistry and materials science. The synthesis predominantly proceeds through a two-step sequence involving a Diels-Alder reaction followed by catalytic hydrogenation. This document provides a comprehensive overview of the starting materials, experimental protocols, and quantitative data associated with this synthesis.

Core Synthetic Pathway

The most common and efficient route to **bicyclo[2.2.2]octane-2-carboxylic acid** commences with the Diels-Alder cycloaddition of 1,3-cyclohexadiene and acrylic acid. This reaction forms the unsaturated intermediate, endo-bicyclo[2.2.2]oct-5-ene-2-carboxylic acid. Subsequent catalytic hydrogenation of this intermediate saturates the double bond to yield the final product.

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Caption: Overall synthetic scheme for **bicyclo[2.2.2]octane-2-carboxylic acid**.

Starting Materials

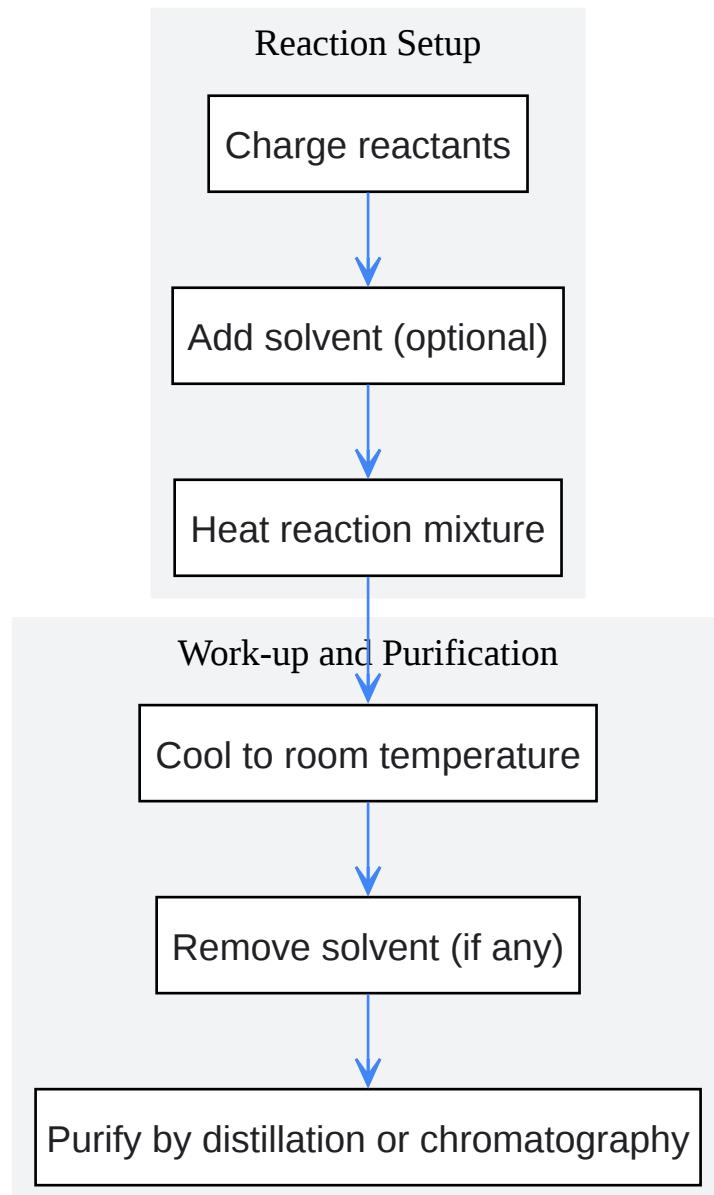
The primary starting materials for this synthesis are readily available commercial reagents.

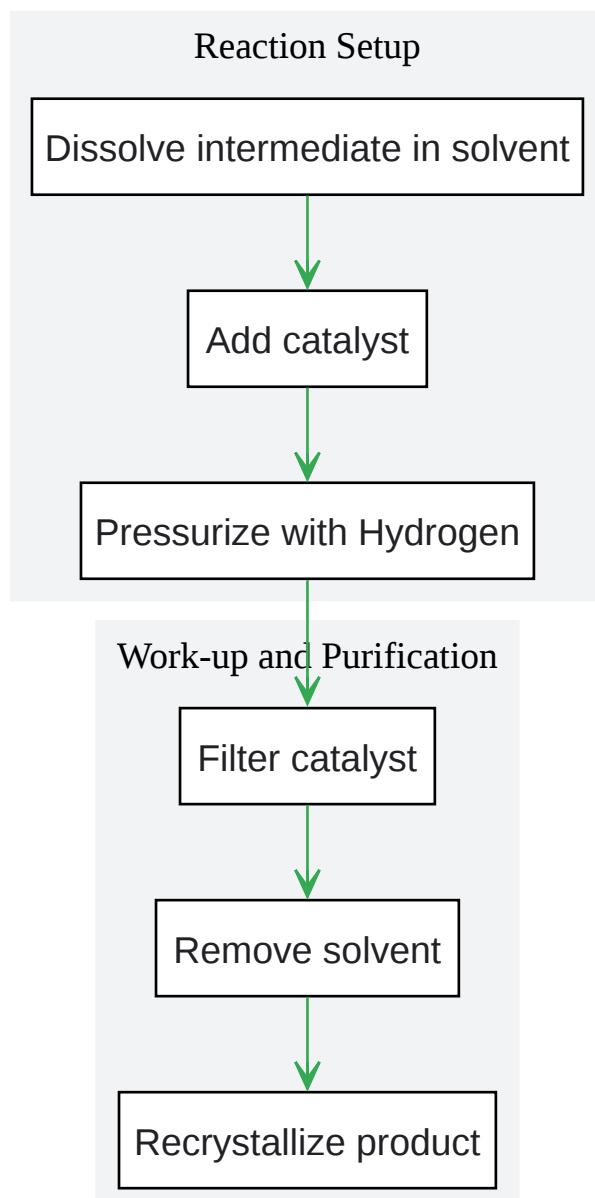
Starting Material	Structure	Molar Mass (g/mol)	Key Properties
1,3-Cyclohexadiene		80.13	Colorless liquid, acts as the diene in the Diels-Alder reaction.
Acrylic Acid		72.06	Colorless liquid with a characteristic acrid smell, serves as the dienophile.

Experimental Protocols

Step 1: Diels-Alder Reaction - Synthesis of endo-Bicyclo[2.2.2]oct-5-ene-2-carboxylic acid

The [4+2] cycloaddition between 1,3-cyclohexadiene and acrylic acid typically favors the formation of the endo isomer due to secondary orbital interactions in the transition state.[\[1\]](#)[\[2\]](#)





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